

Application Notes and Protocols: Disperse Yellow 3 as an Analytical Standard

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Compound of Interest

Compound Name: Disperse Yellow 3

CAS No.: 2832-40-8

Cat. No.: B124930

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Introduction

Disperse Yellow 3 (C.I. 11855) is a monoazo dye used in the textile industry and for coloring various materials like plastics and cosmetics.[1] Due to its potential as a contact allergen and suspected carcinogenic properties, regulatory bodies and quality control laboratories require precise analytical methods for its detection and quantification.[2][3] These application notes provide detailed information and protocols for using **Disperse Yellow 3** as an analytical standard to ensure accurate and reproducible results in research, product development, and safety testing.

Physicochemical Properties and Specifications

An analytical standard is a highly purified compound used as a calibration standard or reference for an analytical method. The table below summarizes the key properties of a **Disperse Yellow 3** analytical grade standard.

Table 1: Physicochemical Data for **Disperse Yellow 3** Analytical Standard



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Note: Commercial batches of **Disperse Yellow 3** not intended as analytical standards may have a significantly lower dye content and contain impurities such as water and salts.[1]

Experimental Protocols

Accurate quantification of **Disperse Yellow 3** relies on robust and validated analytical methods. High-Performance Liquid Chromatography (HPLC) is the most common and reliable technique for purity assessment and quantification.

General Analytical Workflow

The following diagram illustrates the typical workflow for using **Disperse Yellow 3** as an analytical standard.



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Caption: General workflow for analysis using **Disperse Yellow 3** standard.

Protocol: Purity Analysis by HPLC-UV

This protocol describes a general method for determining the purity of a **Disperse Yellow 3** sample using a reversed-phase HPLC system with UV detection.

Table 2: HPLC Method Parameters for **Disperse Yellow 3** Analysis



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Methodology:

- **Standard Preparation:** Accurately weigh and dissolve the **Disperse Yellow 3** analytical standard in methanol to create a stock solution. Perform serial dilutions to prepare working standards for linearity and calibration.
- **System Suitability:** Before analysis, inject a standard solution multiple times to ensure system suitability criteria (e.g., peak symmetry, retention time precision, and theoretical plates) are met.
- **Analysis:** Inject the prepared standards and samples onto the HPLC system.
- **Data Processing:** Integrate the peak area of **Disperse Yellow 3** in the chromatograms.

- Purity Calculation: Calculate the purity of the sample by the area normalization method, assuming all impurities are eluted and detected.

$$\text{Purity (\%)} = (\text{Area of Main Peak} / \text{Total Area of All Peaks}) \times 100$$

Note on Co-elution: **Disperse Yellow 3** may co-elute with other dyes like Disperse Orange 3 under certain chromatographic conditions. The use of a photodiode array (PDA) detector can help distinguish peaks by their UV spectra. For unequivocal identification and quantification in complex matrices, coupling the HPLC system to a mass spectrometer (LC-MS) is recommended.[10]

Logical Workflow for Method Selection

The choice of analytical technique depends on the specific requirements of the analysis, such as the need for qualitative screening or precise quantification.



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Caption: Decision tree for selecting an appropriate analytical method.

Safety and Handling

Disperse Yellow 3 is classified as a hazardous substance. Adherence to safety protocols is mandatory.

- Hazard Classifications: Suspected of causing cancer (Carc. 2) and may cause an allergic skin reaction (Skin Sens. 1).
- Handling: Handle in a well-ventilated area or fume hood. Avoid generating dust.
- Personal Protective Equipment (PPE): Wear safety goggles, chemical-resistant gloves, and a lab coat. For handling powder, a P3 respirator cartridge or N95 dust mask is recommended.[9]
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations at a licensed chemical destruction facility.[9]

By following these guidelines and protocols, researchers can confidently use **Disperse Yellow 3** as an analytical standard to achieve accurate, reliable, and safe results.

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References

- [1. Disperse Yellow 3 - Some Flame Retardants and Textile Chemicals, and Exposures in the Textile Manufacturing Industry - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [2. publications.iarc.who.int \[publications.iarc.who.int\]](#)
- [3. View Attachment \[cir-reports.cir-safety.org\]](#)
- [4. chemimpex.com \[chemimpex.com\]](#)
- [5. Disperse Yellow 3 | CAS 2832-40-8 | LGC Standards \[lgcstandards.com\]](#)
- [6. Disperse yellow 3 \[webbook.nist.gov\]](#)
- [7. C.I. Disperse Yellow 3 | C15H15N3O2 | CID 17811 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [8. Disperse Yellow 3 – CRM LABSTANDARD \[crmlabstandard.com\]](#)
- [9. chemicalbook.com \[chemicalbook.com\]](#)
- [10. researchgate.net \[researchgate.net\]](#)

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